

# Personal protective equipment for handling Tellurium-130

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## Compound of Interest

Compound Name: Tellurium-130

Cat. No.: B087983

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## Essential Safety and Handling Guide for Tellurium-130

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Tellurium-130** (Te-130). The following procedures are designed to ensure the safe handling, storage, and disposal of this material, addressing both its chemical toxicity and low-level radiological properties.

Tellurium and its compounds are considered hazardous due to their chemical properties.

**Tellurium-130** is a specific isotope of tellurium that is weakly radioactive, with an extremely long half-life. While the immediate health risks are predominantly associated with its chemical nature, proper radiological handling protocols should also be observed.

## Occupational Exposure Limits and Physical Data

Adherence to established occupational exposure limits is critical to minimize health risks. The following table summarizes key quantitative data for Tellurium compounds.

Parameter	Value	Reference
OSHA PEL (Permissible Exposure Limit)	0.1 mg/m <sup>3</sup> (8-hour TWA)	<a href="#">[1]</a> <a href="#">[2]</a>
NIOSH REL (Recommended Exposure Limit)	0.1 mg/m <sup>3</sup> (10-hour TWA)	<a href="#">[1]</a> <a href="#">[3]</a>
ACGIH TLV (Threshold Limit Value)	0.1 mg/m <sup>3</sup> (8-hour TWA)	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	722.66 K (449.51 °C)	<a href="#">[5]</a>
Boiling Point	1261 K (987.85 °C)	<a href="#">[5]</a>
Half-life of Tellurium-130	7.9 x 10 <sup>20</sup> years	<a href="#">[6]</a>

TWA: Time-Weighted Average

## Personal Protective Equipment (PPE)

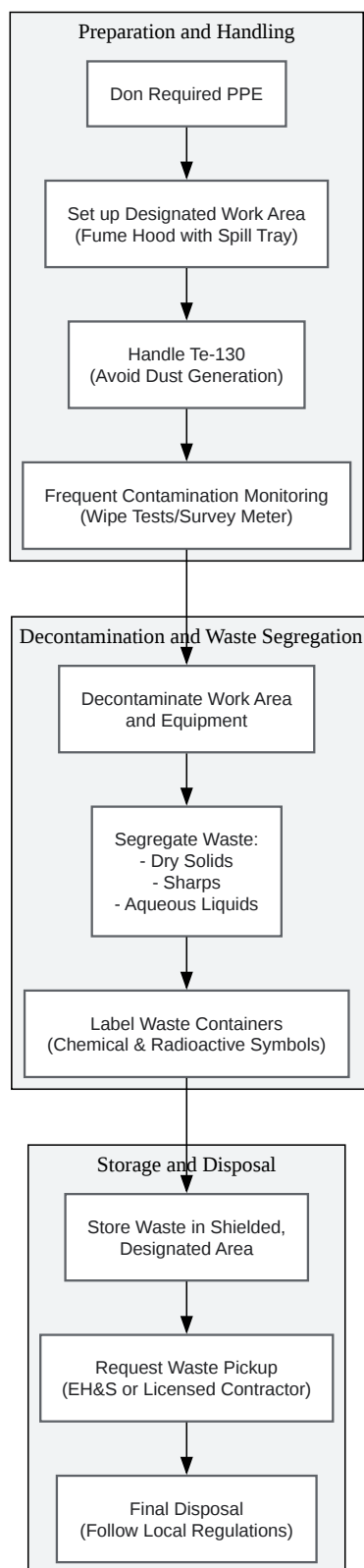
The following personal protective equipment is mandatory when handling **Tellurium-130** to prevent exposure through inhalation, ingestion, or skin contact.[\[7\]](#)

- Eye and Face Protection:
  - Safety glasses with side shields are required at a minimum.
  - Chemical safety goggles should be worn if there is a risk of dust or aerosol generation.[\[5\]](#)
- Hand Protection:
  - Chemical-resistant gloves are essential. Recommended materials include:
    - Butyl rubber
    - Neoprene
    - Nitrile rubber[\[5\]](#)

- Change gloves frequently, and always before leaving the work area.
- Body Protection:
  - A full-length laboratory coat, worn fully buttoned.[\[7\]](#)
  - For larger quantities, a plastic apron and sleeves may be necessary.[\[5\]](#)
  - Closed-toe shoes must be worn at all times in the laboratory.[\[7\]](#)
- Respiratory Protection:
  - Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to keep exposure below the occupational limits.[\[4\]](#)
  - If dust or aerosols are generated and engineering controls are insufficient, a NIOSH-approved respirator with a P100 filter is recommended.[\[7\]](#)

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and compliance. The following workflow outlines the key steps from material receipt to final disposal.



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Caption: Workflow for Safe Handling and Disposal of **Tellurium-130**.

## Experimental Protocols

### Step-by-Step Handling Procedure

- Preparation:
  - Ensure all necessary PPE is available and in good condition.
  - Designate a specific work area for handling Te-130, preferably within a chemical fume hood.[\[8\]](#)
  - Cover the work surface with absorbent, plastic-backed paper.[\[8\]](#)
  - Prepare all necessary equipment and reagents before handling the material.
- Handling:
  - Wear all required PPE before opening the Te-130 container.
  - Handle the material carefully to avoid generating dust.[\[5\]](#)
  - Use tools (e.g., spatulas, tongs) to manipulate the solid material.
  - Keep containers of Te-130 closed when not in use.
- Post-Handling:
  - After handling, check gloves for contamination before removing them.
  - Carefully remove PPE, avoiding contact with potentially contaminated outer surfaces.
  - Wash hands thoroughly with soap and water after removing gloves.[\[5\]](#)

## Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[5\]](#)

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[5\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[4\]](#)
- Spills:
  - Evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection if dust is present.
  - Carefully sweep or scoop up the spilled solid material, avoiding dust generation.[\[5\]](#)
  - Place the material into a sealed, labeled container for disposal.
  - Clean the spill area with a damp cloth or paper towel.
  - Place all cleanup materials into the hazardous waste container.

## Disposal Plan

**Tellurium-130** waste must be treated as both chemical and radioactive waste.

- Segregation:
  - Do not dispose of Te-130 waste in regular trash or down the drain.[\[10\]](#)
  - Segregate waste into categories: dry solids (gloves, paper), sharps, and liquid waste.
  - Given its extremely long half-life, Te-130 waste should be segregated as long-lived radioactive waste.
- Packaging and Labeling:
  - Use designated, leak-proof containers for each waste stream.

- Containers must be clearly labeled with "Hazardous Waste," the chemical name "**Tellurium-130**," and the universal symbol for radioactivity.[1]
- Attach a completed hazardous waste tag to each container.
- Storage and Collection:
  - Store waste containers in a designated, secure, and appropriately shielded area.[9]
  - Arrange for waste collection through your institution's Environmental Health & Safety (EH&S) office or a licensed hazardous waste disposal contractor.[10] All waste disposal must be in accordance with local, state, and federal regulations.

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